

An In-depth Technical Guide to 3-hydroxy-5-phenylpyrrole

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Compound of Interest

Compound Name: 3-Hydroxy-5-phenylpyrrole

Cat. No.: B015827

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This technical guide provides a comprehensive overview of **3-hydroxy-5-phenylpyrrole**, also known as HOPPy, a heterocyclic organic compound of significant interest in diagnostic research. This document details its chemical structure, physicochemical properties, synthesis, and key applications, with a focus on its role in enzymatic assays. The information is intended for researchers, scientists, and professionals in the field of drug development and diagnostics.

Chemical Structure and Formula

3-hydroxy-5-phenylpyrrole is a pyrrole derivative characterized by a hydroxyl group at the 3-position and a phenyl group at the 5-position of the pyrrole ring.

Chemical Formula: $C_{10}H_9NO$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

IUPAC Name: 5-phenyl-1H-pyrrol-3-ol[\[3\]](#)

Synonyms: HOPPy, 5-Phenyl-3-hydroxypyrrole, 5-Phenyl-1H-pyrrol-3-ol[\[2\]](#)[\[3\]](#)[\[5\]](#)

CAS Number: 100750-40-1[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Below is a 2D representation of the chemical structure of **3-hydroxy-5-phenylpyrrole**.

Caption: 2D Chemical Structure of **3-hydroxy-5-phenylpyrrole**.

Physicochemical Properties

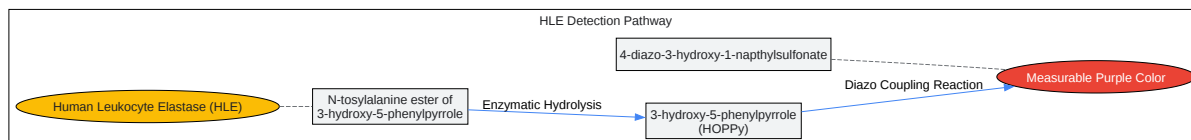
A summary of the key physicochemical properties of **3-hydroxy-5-phenylpyrrole** is presented in the table below. This compound is noted to be air-sensitive and should be handled under an inert atmosphere.[\[1\]](#)[\[5\]](#)

Property	Value	Reference
Molecular Weight	159.18 g/mol	[1] [3] [5]
Appearance	Light pink to dark red solid/needles	[1] [4]
Melting Point	304-307 °C	[1] [5]
Storage Temperature	-20°C	[1] [5]
InChI Key	BMJFHUYFKGXBCA-UHFFFAOYSA-N	[1] [3]

Applications in Diagnostics

The primary application of **3-hydroxy-5-phenylpyrrole** is in the field of clinical diagnostics, specifically for the detection of hydrolytic enzymes such as esterases and proteases.[\[1\]](#)[\[4\]](#) Its most notable use is in the detection of human leukocyte elastase (HLE) in urine, which serves as an indicator of urinary tract infections.[\[1\]](#)[\[6\]](#) This technology is the basis for commercial reagent strips, such as Ames LEUKOSTIX.[\[1\]](#)[\[6\]](#)

The detection mechanism involves the enzymatic hydrolysis of an N-tosylalanine ester derivative of **3-hydroxy-5-phenylpyrrole** by HLE. This reaction releases the free **3-hydroxy-5-phenylpyrrole** molecule, which then undergoes a diazo coupling reaction with a diazonium salt, such as 4-diazo-3-hydroxy-1-naphthylsulfonate, to produce a distinct purple color.[\[1\]](#)[\[6\]](#) The intensity of the color can be measured for quantitative analysis.[\[1\]](#)



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Caption: Signaling pathway for HLE detection.

Experimental Protocols

The synthesis of **3-hydroxy-5-phenylpyrrole** can be achieved through the hydrolysis of its acetylated precursor, N-acetyl-3-acetoxy-5-phenylpyrrole.^[7]

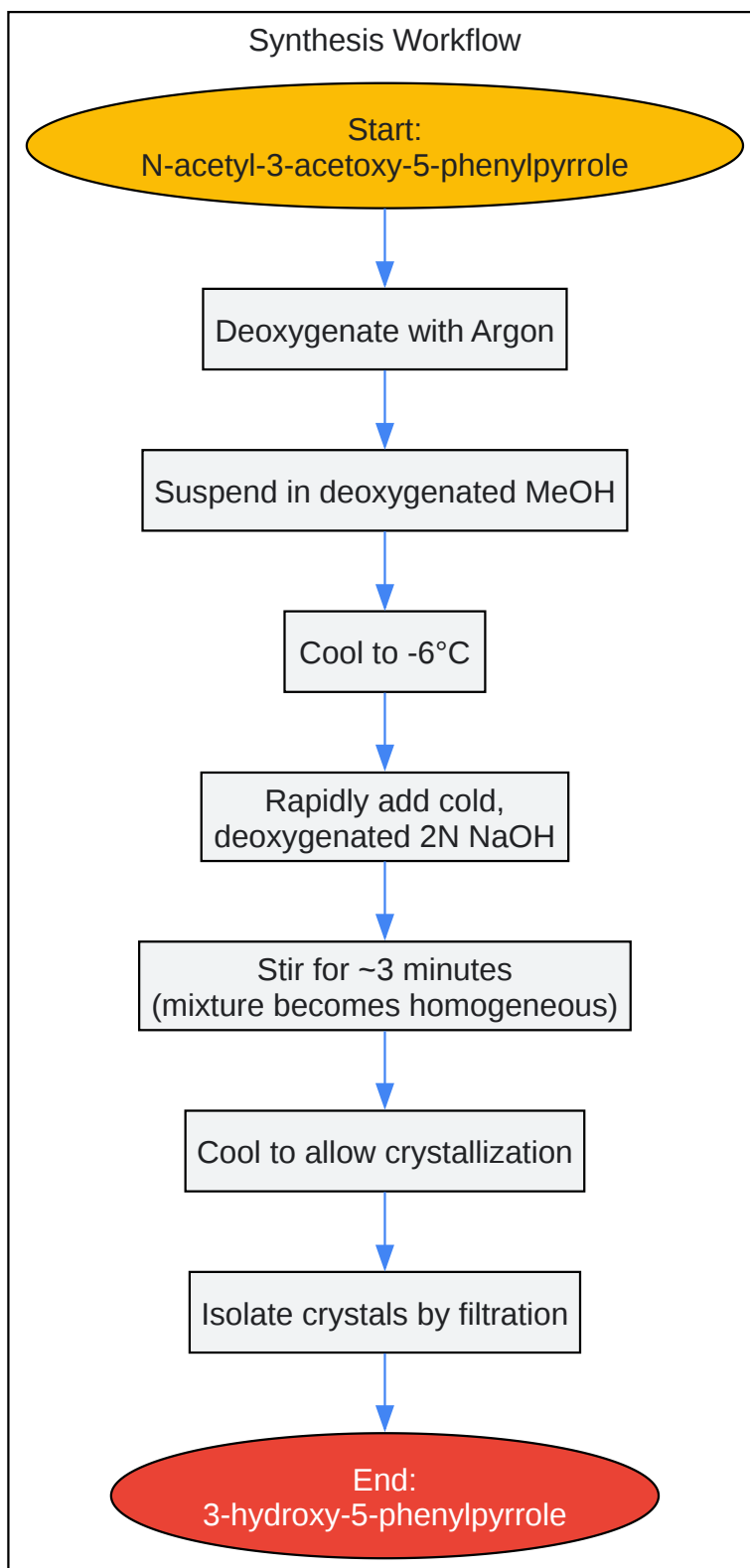
Materials:

- N-acetyl-3-acetoxy-5-phenylpyrrole
- Methanol (MeOH), deoxygenated
- 2N Sodium Hydroxide (NaOH), deoxygenated
- Argon or other inert gas
- Dry ice/methanol bath

Procedure:

- A portion of finely divided N-acetyl-3-acetoxy-5-phenylpyrrole (e.g., 36.8 g, 0.15 mol) is deoxygenated by stirring under a flowing argon stream for 10 minutes.^[7]
- The deoxygenated solid is suspended in deoxygenated methanol (e.g., 379 ml).^[7]

- The suspension is cooled to -6 °C in a methanol/dry-ice bath under an inert gas atmosphere.
[7]
- An ice-cold, deoxygenated solution of 2N NaOH (e.g., 300 mL) is rapidly added to the suspension.[7] The reaction temperature will rise upon addition of the base.
- The reaction mixture is stirred, and it should become homogeneous after approximately 3 minutes.[7]
- As the mixture cools, **3-hydroxy-5-phenylpyrrole** will separate as fine crystals.[7]
- The crystals can be collected by filtration, washed with a cold solvent, and dried under vacuum.



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Caption: Workflow for the synthesis of **3-hydroxy-5-phenylpyrrole**.

Kinetic studies of the HLE-catalyzed hydrolysis of the N-tosylalanine ester of **3-hydroxy-5-phenylpyrrole** are crucial for optimizing diagnostic assays.[6]

Materials:

- Human Leukocyte Elastase (HLE)
- N-tosyl-L-alaninyloxy-5-phenylpyrrole (Tos-Ala-OPPy)
- Buffer solutions at various pH values
- Spectrophotometer

Procedure:

- Prepare stock solutions of the substrate (Tos-Ala-OPPy) and HLE in the desired buffer.
- In a cuvette, mix the buffer and the substrate solution.
- Initiate the reaction by adding a small volume of the HLE solution.
- Monitor the hydrolysis of the substrate by measuring the increase in absorbance at a specific wavelength corresponding to the formation of **3-hydroxy-5-phenylpyrrole** or a coupled colored product.
- Determine the initial reaction rates at various substrate concentrations.
- Calculate the kinetic constants, Michaelis-Menten constant (KM) and catalytic rate constant (kcat), by fitting the initial rate data to the Michaelis-Menten equation.[6] Studies have shown that for this reaction, deacylation is the rate-limiting step.[6]

Spectroscopic Characterization

The structural elucidation of **3-hydroxy-5-phenylpyrrole** and its derivatives relies on modern spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to map the hydrogen and carbon framework of the molecule, confirming the positions of the phenyl and

hydroxyl groups on the pyrrole ring.[1]

- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic vibrational frequencies of the functional groups present, such as the O-H stretch of the hydroxyl group and the N-H stretch of the pyrrole ring.
- Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound, further confirming its structure.[1]

Conclusion

3-hydroxy-5-phenylpyrrole is a valuable chemical entity with a well-established role in diagnostic assays, particularly for the detection of human leukocyte elastase. Its synthesis and the kinetics of its enzymatic generation are well-understood, providing a solid foundation for the development of improved diagnostic tools. The detailed methodologies and data presented in this guide offer a comprehensive resource for researchers and professionals working with this compound.

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